

# iodine pentoxide CAS number 12029-98-0 properties

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## Compound of Interest

Compound Name: Iodine pentoxide

Cat. No.: B087101

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An In-depth Technical Guide to **Iodine Pentoxide** (CAS: 12029-98-0)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **iodine pentoxide** ( $\text{I}_2\text{O}_5$ ), focusing on its chemical and physical properties, experimental protocols for its synthesis and application, and key reaction pathways.

## Core Properties and Data

**Iodine pentoxide**, also known as **diiodine pentoxide** or **iodic anhydride**, is the only stable oxide of iodine.<sup>[1][2]</sup> It is a powerful oxidizing agent with significant applications in analytical chemistry and organic synthesis.<sup>[3][4][5]</sup>

## Quantitative Data Summary

The physical and chemical properties of **iodine pentoxide** are summarized in the table below for easy reference.

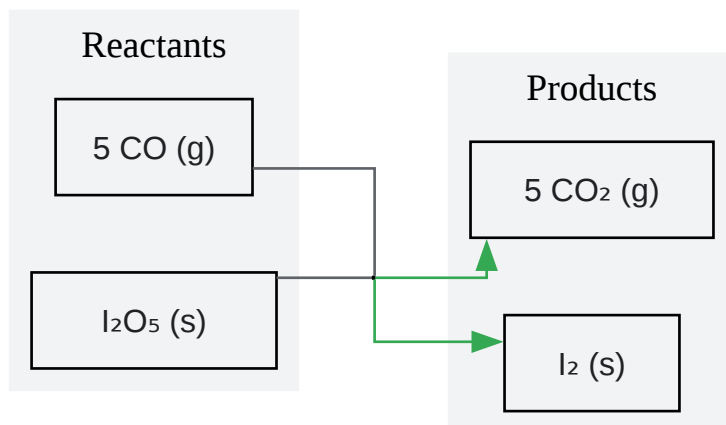
Property	Value	Citations
CAS Number	12029-98-0	[6][7][8]
Molecular Formula	I <sub>2</sub> O <sub>5</sub>	[2][4][9]
Molecular Weight	333.81 g/mol	[4][6][10][11]
Appearance	White, cream, or pale yellow crystalline solid or powder.[4][9]	[4][9]
Density	4.98 - 5.08 g/cm <sup>3</sup> at 25 °C	[9][10][12][13][14]
Melting Point	Decomposes. Starts at ~275-300 °C, proceeds rapidly at 350 °C.[6][9][10]	[6][7][9][10][13]
Solubility in Water	187.4 g/100 mL at 13 °C; hydrolyzes to form iodic acid (HIO <sub>3</sub> ).[1][6]	[1][4][6][9][12]
Solubility (Other)	Soluble in nitric acid. Insoluble in ethanol, ether, chloroform, CS <sub>2</sub> . [6][9][12][15]	[6][9][12][15]
Molecular Structure	Bent molecule, I–O–I angle of 139.2°.[10]	[10]
Enthalpy of Formation	ΔfH <sup>⊖</sup> <sub>298</sub> : -173.0 kJ/mol	[10]
Key Characteristics	Strong oxidizer, hygroscopic, light-sensitive.[3][5][9]	[3][5][9]
Primary Hazards	Oxidizer (Category 2), Causes severe skin burns and eye damage (Category 1).[14][16][17]	[4][7][14][16][17]

## Key Chemical Reactions and Pathways

**Iodine pentoxide** is a versatile reagent, primarily utilized for its strong oxidizing capabilities.

## Oxidation of Carbon Monoxide

The most notable application of  $\text{I}_2\text{O}_5$  is in the quantitative analysis of carbon monoxide (CO).<sup>[2]</sup><sup>[3]</sup> It readily oxidizes CO to carbon dioxide ( $\text{CO}_2$ ) at room temperature, a process known as the Ditte reaction.<sup>[1]</sup><sup>[6]</sup> This reaction is foundational for CO detection in environmental monitoring and gas analysis.<sup>[2]</sup><sup>[3]</sup><sup>[11]</sup>

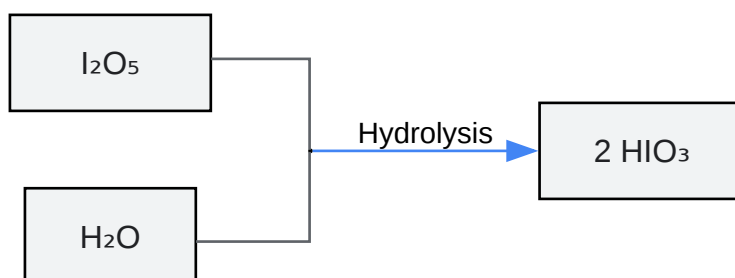


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Diagram 1: Oxidation of Carbon Monoxide by **Iodine Pentoxide**.

## Hydrolysis

In the presence of water, **iodine pentoxide** hydrolyzes to form iodic acid.<sup>[1]</sup> This reaction highlights its nature as the anhydride of iodic acid.<sup>[1]</sup><sup>[2]</sup>



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Diagram 2: Hydrolysis of **Iodine Pentoxide** to Iodic Acid.

## Experimental Protocols

Detailed methodologies for the synthesis of **iodine pentoxide** are crucial for obtaining a high-purity product. The most common laboratory method involves the thermal dehydration of its precursor, iodic acid.[\[1\]](#)[\[2\]](#)[\[10\]](#)

### Synthesis of Iodic Acid (Precursor)

Methodology: Oxidation of Elemental Iodine with Nitric Acid.[\[18\]](#)

- **Reaction Setup:** Place 32 g of elemental iodine into a distillation flask equipped with a long air condenser (50-100 cm).
- **Oxidation:** Add 130 mL of concentrated nitric acid (free from nitrogen oxides) to the flask. Heat the mixture moderately to initiate and sustain the reaction until all iodine is oxidized.
- **Vapor Removal:** Once the reaction is complete, pass a strong current of dry air through the flask to expel the red-brown nitrogen dioxide vapors.[\[18\]](#)
- **Isolation:** Cool the flask to room temperature. The precipitated iodic acid is collected by filtration.
- **Purification:** The crude iodic acid can be purified by dissolving it in a minimal amount of hot water and allowing it to recrystallize in a vacuum desiccator over concentrated sulfuric acid.[\[18\]](#)

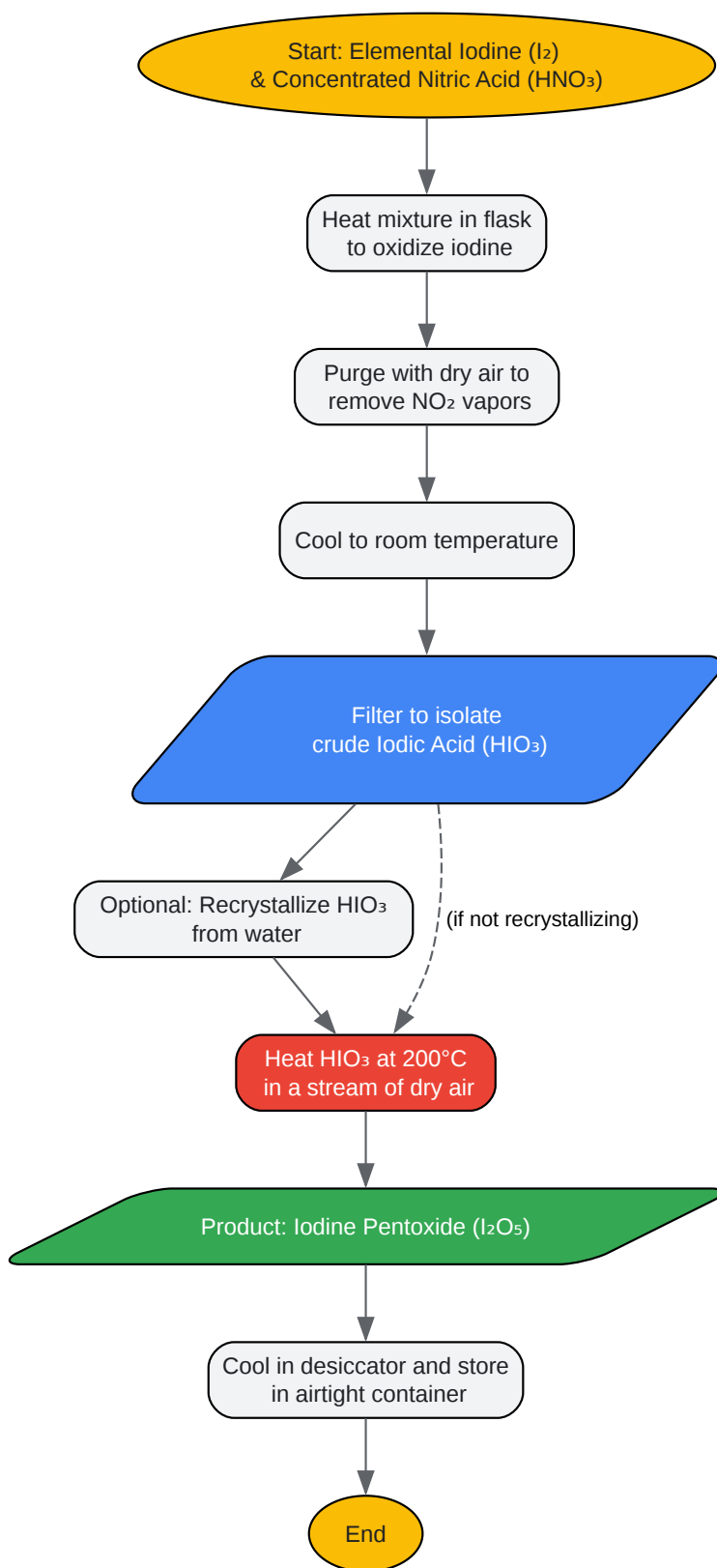
### Synthesis of Iodine Pentoxide

Methodology: Thermal Dehydration of Iodic Acid.[\[1\]](#)[\[10\]](#)

- **Preparation:** Place the dry, purified iodic acid obtained from the previous protocol into a suitable vessel for heating.
- **Dehydration:** Heat the iodic acid to 200 °C in a stream of dry air.[\[1\]](#)[\[2\]](#) Maintain this temperature until all water has been removed. The dehydration reaction is:  $2 \text{HIO}_3(\text{s}) \rightarrow \text{I}_2\text{O}_5(\text{s}) + \text{H}_2\text{O}(\text{g})$ .

- Product Handling: The resulting white solid is **iodine pentoxide**. It must be cooled in a moisture-free environment (e.g., a desiccator) and stored in a tightly sealed container due to its hygroscopic nature.[\[3\]](#)[\[5\]](#)[\[7\]](#)

The following diagram illustrates the experimental workflow for the synthesis of **iodine pentoxide**.



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Diagram 3: Experimental Workflow for the Synthesis of  $I_2O_5$ .

## Safety, Handling, and Storage

- Hazards: **Iodine pentoxide** is a strong oxidizer and may intensify fire; contact with combustible materials can cause ignition.[5][9][16] It is corrosive and causes severe skin burns and eye damage.[7][16][19]
- Personal Protective Equipment (PPE): When handling  $I_2O_5$ , appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat, is mandatory.[3][7][16] Work should be conducted in a well-ventilated area or a fume hood.[7][16]
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials, organic substances, and moisture.[3][7][19] It is light-sensitive and hygroscopic, requiring storage in tightly closed containers.[3][7][9]
- Spills: In case of a spill, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[16][20] Do not let the product enter drains.[16][20]

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